

solubility of 2,4-Di-O-methyl-D-glucose in different solvents

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Compound of Interest

Compound Name: 2,4-Di-O-methyl-D-glucose

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Solubility of 2,4-Di-O-methyl-D-glucose: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2,4-Di-O-methyl-D-glucose**. Despite a thorough review of scientific literature and chemical databases, specific quantitative solubility data (e.g., in g/L or mol/L) for this compound in various solvents remains largely undocumented. However, valuable qualitative insights can be drawn from its synthesis and purification procedures. This guide summarizes the available information, providing a qualitative assessment of its solubility, and outlines a general experimental protocol for its quantitative determination. Furthermore, this document addresses the current lack of established signaling pathways or specific experimental workflows involving **2,4-Di-O-methyl-D-glucose**.

Introduction

2,4-Di-O-methyl-D-glucose is a derivative of D-glucose, a monosaccharide of fundamental importance in biology and chemistry. The methylation of hydroxyl groups on a sugar molecule significantly alters its physicochemical properties, including its solubility, by modifying its ability to form hydrogen bonds. Understanding the solubility of such derivatives is crucial for their

application in various research and development areas, including synthetic chemistry, drug design, and biological studies.

Solubility Profile of 2,4-Di-O-methyl-D-glucose

Quantitative Solubility Data

A comprehensive search of available scientific literature and chemical databases did not yield specific quantitative solubility data for **2,4-Di-O-methyl-D-glucose** in any solvent. The lack of such data suggests that this specific property has not been a primary focus of published research to date.

Qualitative Solubility Assessment

Insight into the solubility of **2,4-Di-O-methyl-D-glucose** can be inferred from its synthesis and purification. According to a published synthesis, the compound "does not crystallize readily even when pure"^[1]. This observation is a strong indicator that **2,4-Di-O-methyl-D-glucose** is likely a syrup or an amorphous solid at room temperature. The difficulty in crystallization suggests that it has a high affinity for the solvents used during its purification, which typically include organic solvents.

General Principles of Methylated Carbohydrate Solubility:

- **Effect of Methylation:** The methylation of hydroxyl groups in a carbohydrate generally leads to a decrease in its polarity. This is because the methyl groups (-CH₃) are less capable of forming hydrogen bonds compared to the hydroxyl groups (-OH) they replace.
- **Aqueous Solubility:** Consequently, methylation typically reduces the solubility of a carbohydrate in polar protic solvents like water.
- **Organic Solvent Solubility:** Conversely, the increased lipophilicity due to methylation enhances solubility in less polar organic solvents.

Based on these principles and the observed difficulty in crystallization, it can be inferred that **2,4-Di-O-methyl-D-glucose** exhibits good solubility in a range of common organic solvents.

Table 1: Inferred Qualitative Solubility of **2,4-Di-O-methyl-D-glucose**

Solvent Class	Predicted Solubility	Rationale
Polar Protic		
Water	Lower than Glucose	Replacement of two polar hydroxyl groups with less polar methyl groups reduces hydrogen bonding capacity with water.
Alcohols (Methanol, Ethanol)	Likely Soluble	These solvents have both polar and non-polar characteristics and are often used in the purification of methylated sugars.
Polar Aprotic		
Acetone, Acetonitrile	Likely Soluble	These solvents can dissolve moderately polar compounds.
Dimethylformamide (DMF)	Likely Soluble	Often used as a solvent for carbohydrate modifications.
Dimethyl sulfoxide (DMSO)	Likely Soluble	A powerful polar aprotic solvent capable of dissolving a wide range of substances.
Non-Polar		
Hexane, Toluene	Sparingly Soluble to Insoluble	Despite increased lipophilicity, the remaining hydroxyl groups and the overall polarity of the molecule would limit solubility in highly non-polar solvents.

Experimental Protocol for Solubility Determination

Given the absence of published quantitative data, researchers may need to determine the solubility of **2,4-Di-O-methyl-D-glucose** experimentally. A general and robust method for this is the isothermal equilibrium method.

Materials and Equipment

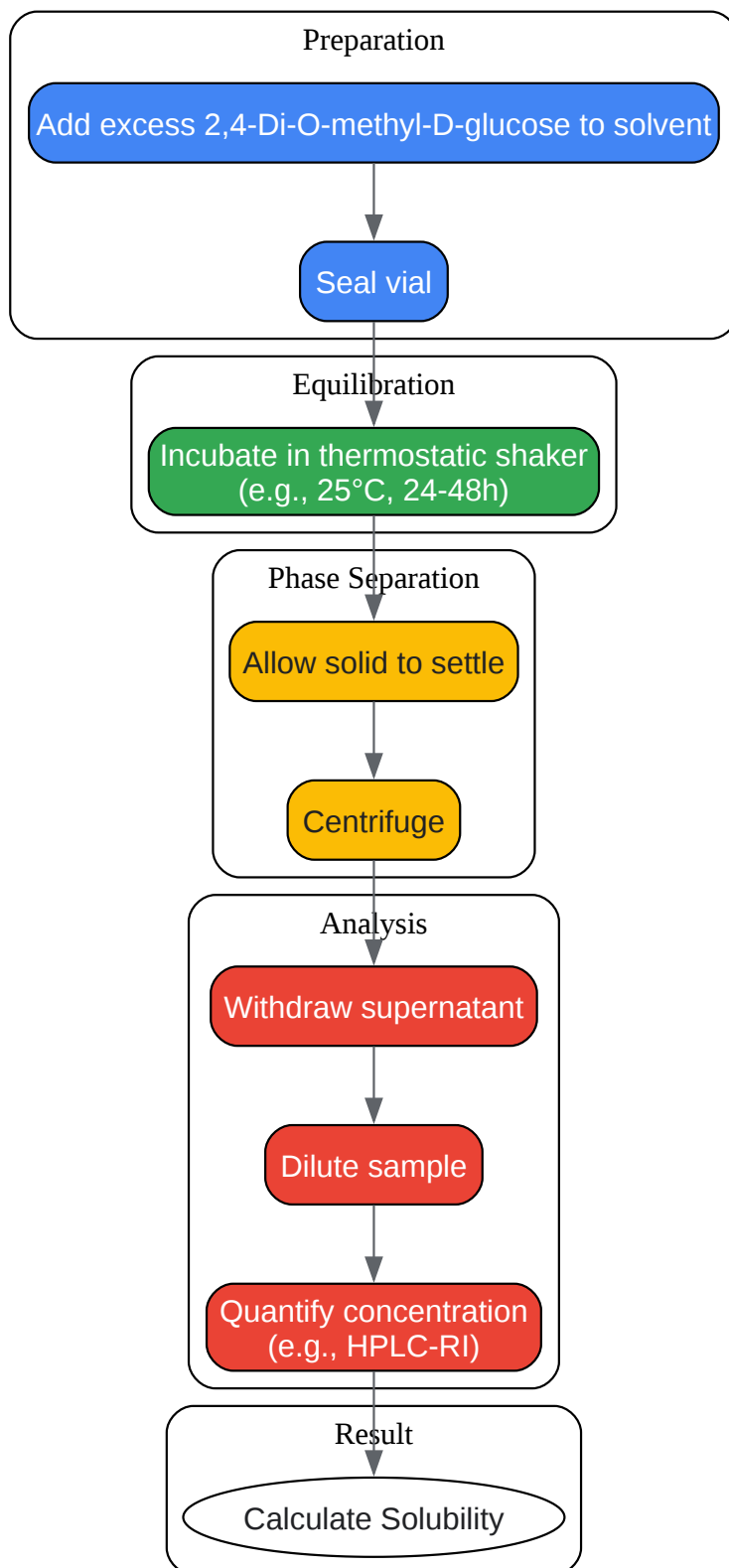
- **2,4-Di-O-methyl-D-glucose** (high purity)
- Selected solvents (analytical grade)
- Thermostatic shaker bath or incubator
- Analytical balance
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-RI, GC-MS, or a validated spectrophotometric method)

Procedure

- **Sample Preparation:** Add an excess amount of **2,4-Di-O-methyl-D-glucose** to a known volume of the chosen solvent in a sealed vial.
- **Equilibration:** Place the vials in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours). A preliminary time-course study can determine the optimal equilibration time.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature to allow the undissolved solid to settle. Centrifuge the vials to ensure complete separation of the solid and liquid phases.
- **Sample Analysis:** Carefully withdraw a known volume of the supernatant (the saturated solution) and dilute it with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
- **Quantification:** Analyze the diluted sample using a pre-calibrated analytical method (e.g., HPLC with a refractive index detector) to determine the concentration of **2,4-Di-O-methyl-D-glucose**.

- Calculation: Calculate the solubility from the measured concentration and the dilution factor.

Experimental Workflow Diagram



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Caption: Workflow for experimental solubility determination.

Signaling Pathways and Biological Activity

Currently, there is no documented evidence in the scientific literature to suggest that **2,4-Di-O-methyl-D-glucose** is involved in any specific biological signaling pathways. Its biological activity has not been a significant subject of investigation. As a synthetic derivative, it is not a known natural metabolite.

Conclusion

While quantitative solubility data for **2,4-Di-O-methyl-D-glucose** remains elusive in the published literature, a qualitative understanding of its solubility can be derived from its chemical structure and synthetic procedures. It is predicted to have lower solubility in water than its parent compound, D-glucose, and enhanced solubility in various organic solvents. For precise applications, experimental determination of its solubility is recommended. The lack of information on its biological role underscores an area ripe for future investigation. This guide provides a foundational resource for researchers working with this and similar methylated carbohydrate derivatives.

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References

- 1. electronicsandbooks.com [electronicsandbooks.com]
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